

The Crystal Structure of Hexaaquaaluminum Compounds: A Technical Guide

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Compound of Interest

Compound Name: Hexaaquaaluminum(III) bromate

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Abstract: The hexaaquaaluminum(III) cation, [Al(H₂O)₆]³⁺, is a fundamental species in aqueous aluminum chemistry and forms the core of numerous crystalline compounds. Its structure and the influence of counter-ions on the crystal lattice are of significant interest to researchers in materials science, geochemistry, and drug development. This guide provides a detailed overview of the crystal structure of hexaaquaaluminum compounds, summarizing key crystallographic data, outlining the experimental protocols for their determination, and illustrating the foundational molecular geometry and analytical workflows.

The Hexaaquaaluminum(III) Cation: Core Geometry

The aluminum(III) ion (Al³+) typically exhibits a coordination number of six in aqueous environments, bonding with six water molecules to form the stable hexaaquaaluminum(III) complex ion, [Al(H₂O)₆]³+.[1][2][3] The six water molecules act as ligands, donating a lone pair of electrons from the oxygen atom to the vacant orbitals of the central aluminum ion.[3] This coordination results in a well-defined and slightly distorted octahedral geometry.[4] The average Al-O bond distance within this octahedron is consistently reported to be approximately 1.87 to 1.88 Å.[4] The overall crystal structure is then formed by the arrangement of these cations with their corresponding counter-anions and, often, additional water molecules of crystallization, all interconnected by an extensive network of hydrogen bonds.[4][5][6]

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